

# Application Notes and Protocols for Dalbavancin Susceptibility Testing by Broth Microdilution

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## Compound of Interest

Compound Name: *Dalbavancin*

Cat. No.: B606935

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These application notes provide a comprehensive overview and a detailed protocol for determining the in vitro susceptibility of Gram-positive bacteria to **Dalbavancin** using the broth microdilution (BMD) method. This method is aligned with the standards of the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

**Dalbavancin** is a long-acting lipoglycopeptide antibiotic with potent activity against a wide range of Gram-positive organisms, including methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[1][2]</sup> Accurate and reproducible susceptibility testing is crucial for clinical diagnostics, surveillance studies, and the development of new antimicrobial agents. The unique physicochemical properties of **Dalbavancin** necessitate specific modifications to the standard broth microdilution protocol to ensure reliable results.<sup>[1][3][4]</sup>

## Key Considerations for Dalbavancin Susceptibility Testing

The hydrophobic nature of **Dalbavancin** leads to its adherence to plastic surfaces, which can result in falsely elevated Minimum Inhibitory Concentration (MIC) values.<sup>[4][5][6]</sup> To mitigate this, the standardized protocol for **Dalbavancin** susceptibility testing incorporates two key modifications:

- Use of Dimethyl Sulfoxide (DMSO) for Stock Solution: **Dalbavancin** is sparingly soluble in aqueous solutions. Therefore, DMSO is used as the solvent to prepare the initial stock solution.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Supplementation with Polysorbate 80 (P80): Cation-adjusted Mueller-Hinton broth (CAMHB) must be supplemented with P80, a surfactant, to a final concentration of 0.002% to prevent the drug from binding to the plastic microtiter plates.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)

## Experimental Protocols

This section details the step-by-step procedure for performing **Dalbavancin** susceptibility testing using the broth microdilution method.

## Materials and Reagents

- **Dalbavancin** analytical powder
- Dimethyl sulfoxide (DMSO), sterile
- Cation-adjusted Mueller-Hinton broth (CAMHB)
- Polysorbate 80 (P80)
- Sterile 96-well microtiter plates
- Sterile reservoirs and multichannel pipettes
- 0.5 McFarland turbidity standard
- Sterile saline or equivalent
- Vortex mixer
- Incubator (35 ± 2°C)
- Bacterial isolates for testing
- Quality control (QC) strains (e.g., *Staphylococcus aureus* ATCC® 29213, *Enterococcus faecalis* ATCC® 29212)

## Preparation of Media and Reagents

- **Dalbavancin** Stock Solution (e.g., 1600 µg/mL):
  - Accurately weigh the **Dalbavancin** powder, accounting for its potency.
  - Dissolve the powder in pure DMSO to achieve the desired stock concentration.[8] For example, to prepare 10 mL of a 1600 µg/mL stock solution, dissolve 16 mg of **Dalbavancin** powder in 10 mL of DMSO.
  - Vortex thoroughly to ensure complete dissolution. This stock solution can be used on the day of preparation or stored at -60°C or below in a non-frost-free freezer.[8]
- Cation-Adjusted Mueller-Hinton Broth with Polysorbate 80 (CAMHB-P80):
  - Prepare CAMHB according to the manufacturer's instructions.
  - Add P80 to the sterilized and cooled CAMHB to a final concentration of 0.002%. For example, add 20 µL of a 10% P80 solution to 100 mL of CAMHB.

## Inoculum Preparation

- From a fresh (18-24 hours) non-selective agar plate, select 3-5 well-isolated colonies of the test organism.
- Transfer the colonies to a tube containing sterile saline.
- Vortex the suspension and adjust the turbidity to match the 0.5 McFarland standard. This corresponds to approximately  $1-2 \times 10^8$  CFU/mL.[11]
- Within 15 minutes of preparation, dilute the standardized inoculum in CAMHB-P80 to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in the microtiter plate wells. A common dilution is 1:100 (e.g., 0.1 mL of inoculum into 9.9 mL of CAMHB-P80), followed by the addition of 50 µL of this diluted inoculum to 50 µL of the drug dilution in the well.[1]

## Microtiter Plate Preparation and Inoculation

- Prepare serial two-fold dilutions of **Dalbavancin** in CAMHB-P80 in the wells of a 96-well microtiter plate. The typical final concentration range for testing is 0.004 to 4 µg/mL.
- Dispense 50 µL of the appropriate **Dalbavancin** dilution into each well.
- Include a growth control well (containing 50 µL of CAMHB-P80 without the drug) and a sterility control well (containing 100 µL of uninoculated CAMHB-P80).
- Using a multichannel pipette, inoculate each well (except the sterility control) with 50 µL of the standardized bacterial suspension. The final volume in each well will be 100 µL.

## Incubation and MIC Determination

- Cover the microtiter plates and incubate at  $35 \pm 2^{\circ}\text{C}$  for 16-20 hours in ambient air.[\[2\]](#)
- After incubation, read the plates. The MIC is the lowest concentration of **Dalbavancin** that completely inhibits visible growth of the organism.[\[2\]](#)

## Data Presentation

### Quality Control

Quality control should be performed with each test run using standard QC strains. The MIC values for the QC strains must fall within the acceptable ranges defined by CLSI.

Quality Control Strain	CLSI M100-ED34:2024 Acceptable MIC Range (µg/mL)
Staphylococcus aureus ATCC® 29213	0.015 - 0.06
Enterococcus faecalis ATCC® 29212	0.008 - 0.03
Streptococcus pneumoniae ATCC® 49619	≤0.008 - 0.03

## Interpretive Criteria

The following tables provide the MIC interpretive criteria for **Dalbavancin** as established by the U.S. Food and Drug Administration (FDA) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Table 2: FDA-Recognized MIC Interpretive Criteria for **Dalbavancin**

Organism	Susceptible (S) ( $\mu$ g/mL)	Intermediate (I) ( $\mu$ g/mL)	Resistant (R) ( $\mu$ g/mL)
Staphylococcus aureus (including MRSA)	$\leq 0.12$	-	-
Streptococcus pyogenes	$\leq 0.25$	-	-
Streptococcus agalactiae	$\leq 0.25$	-	-
Streptococcus anginosus group	$\leq 0.25$	-	-
Enterococcus faecalis (vancomycin-susceptible)	$\leq 0.25$	-	-

Note: The FDA has only established a susceptible breakpoint for **Dalbavancin**.[\[1\]](#)

Table 3: EUCAST Clinical Breakpoints for **Dalbavancin**

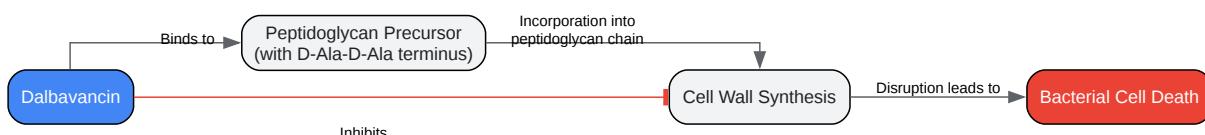
Organism	Susceptible (S) ( $\mu$ g/mL)	Resistant (R) ( $\mu$ g/mL)
Staphylococcus aureus	$\leq 0.125$	$>0.125$
Streptococcus groups A, B, C, G	$\leq 0.125$	$>0.125$
Enterococcus spp.	$\leq 0.25$	$>0.25$

Source: EUCAST Breakpoint Tables for Interpretation of MICs and Zone Diameters, Version 14.0, 2024.

## Visualizations

## Dalbavancin Mechanism of Action

**Dalbavancin**, a lipoglycopeptide, inhibits bacterial cell wall synthesis. It binds to the D-alanyl-D-alanine terminus of the peptidoglycan precursor, preventing its incorporation into the growing cell wall. This disruption of the cell wall integrity leads to bacterial cell death.

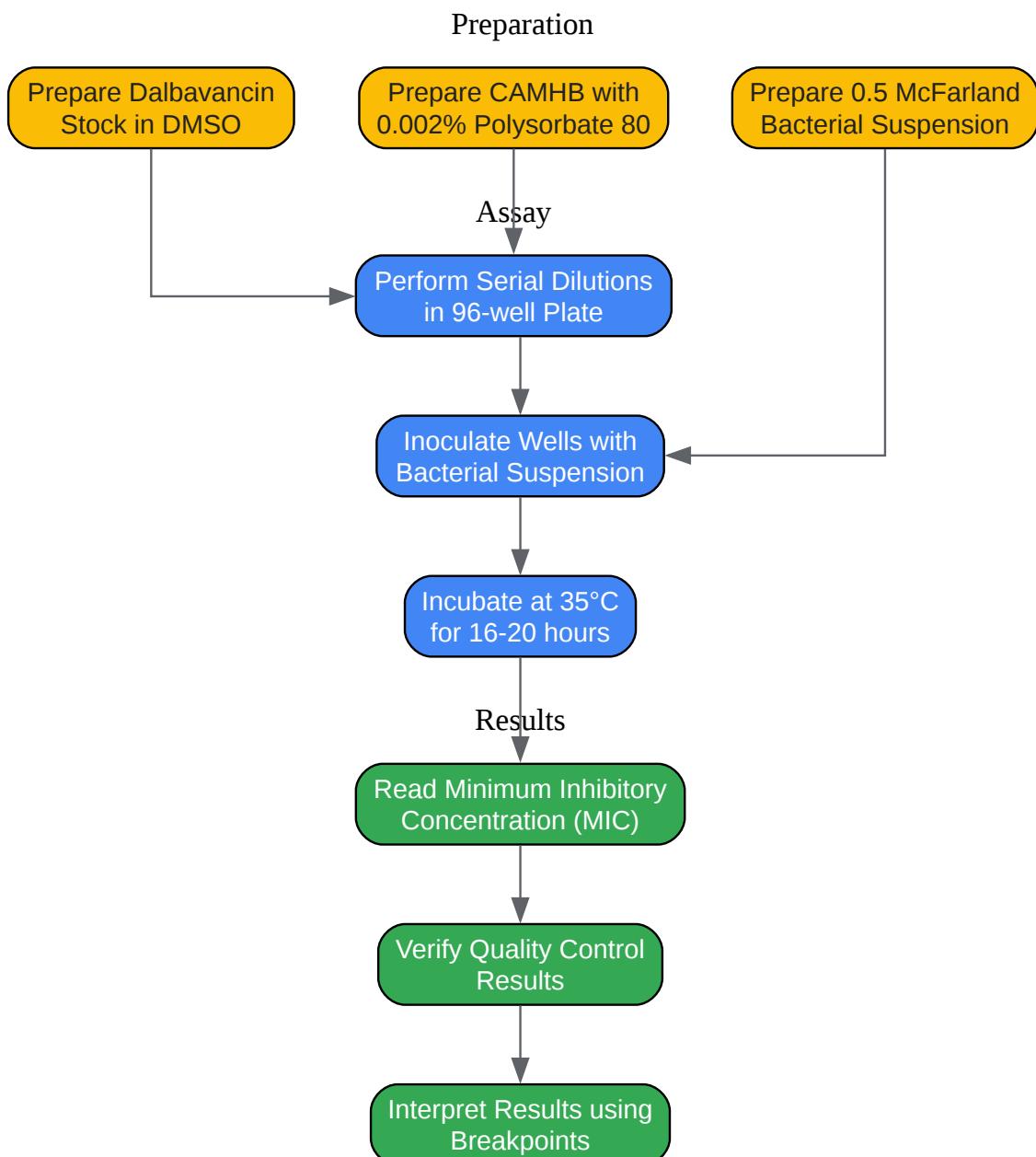


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Caption: Conceptual diagram of **Dalbavancin**'s mechanism of action.

## Experimental Workflow for Dalbavancin Broth Microdilution

The following diagram illustrates the key steps in the **Dalbavancin** broth microdilution protocol.

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